Essential Guide to the Proper Disposal of PF-1355

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Compound of Interest	
Compound Name:	*PF-1355*
CAS No.:	*1435467-38-1*
Cat. No.:	*B609968*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **PF-1355**, a selective myeloperoxidase (MPO) inhibitor used in research. Adherence to these guidelines is crucial for minimizing risks and complying with regulatory standards.

Chemical and Physical Properties of PF-1355

A clear understanding of the chemical and physical properties of **PF-1355** is the first step toward safe handling and disposal. This data is summarized in the table below.

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Property	Value
Chemical Name	2-(6-(2,5-dimethoxyphenyl)-4-oxo-2-thioxo-3,4-dihydropyrimidin-1(2H)-yl)acetamide
Synonyms	PF-06281355
Molecular Formula	C14H15N3O4S
Molecular Weight	321.35 g/mol [1]
Appearance	Crystalline solid
Purity	≥98%
Solubility	Soluble in DMSO
Storage	Store at -20°C for the long term (months to years) and at 0 - 4°C for the short term (days to weeks).[2]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.[2]

Step-by-Step Disposal Protocol for **PF-1355**

While a specific Safety Data Sheet (SDS) detailing the disposal of **PF-1355** is not publicly available, the following procedures are based on best practices for the disposal of research-grade chemical compounds.

1. Waste Identification and Segregation:

- Do not mix **PF-1355** waste with other chemical waste streams. Keep it in its original container or a clearly labeled, compatible container.
- The waste should be categorized as hazardous chemical waste.

2. Personal Protective Equipment (PPE):

- Before handling **PF-1355** for disposal, ensure you are wearing the appropriate PPE:

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- Safety goggles
- Chemical-resistant gloves
- Lab coat

3. Preparing for Disposal:

- Ensure the waste container is securely sealed to prevent leaks or spills.
- Label the container clearly with the full chemical name: "Waste **PF-1355** (2-(6-(2,5-dimethoxyphenyl)-4-oxo-2-thioxo-3,4-dihydropyrimidin-1(2H)-yl)acetamide)".
- Include any known hazard information on the label.

4. Consultation and Collection:

- Consult your institution's Environmental Health and Safety (EHS) department. They will provide specific guidance based on local, state, and national regulations.
- Arrange for the collection of the chemical waste by a licensed hazardous waste disposal company. The assignment of a specific waste code should be done in discussion between the user, the producer, and the waste disposal company.
- Provide the disposal company with all available information on the chemical, including the information presented in this guide.

5. Contaminated Materials:

- Any materials, such as pipette tips, tubes, or paper towels, that have come into direct contact with **PF-1355** should be considered contaminated.
- These materials should be collected in a separate, clearly labeled hazardous waste container and disposed of following the same procedures as the chemical itself.

Important Considerations:

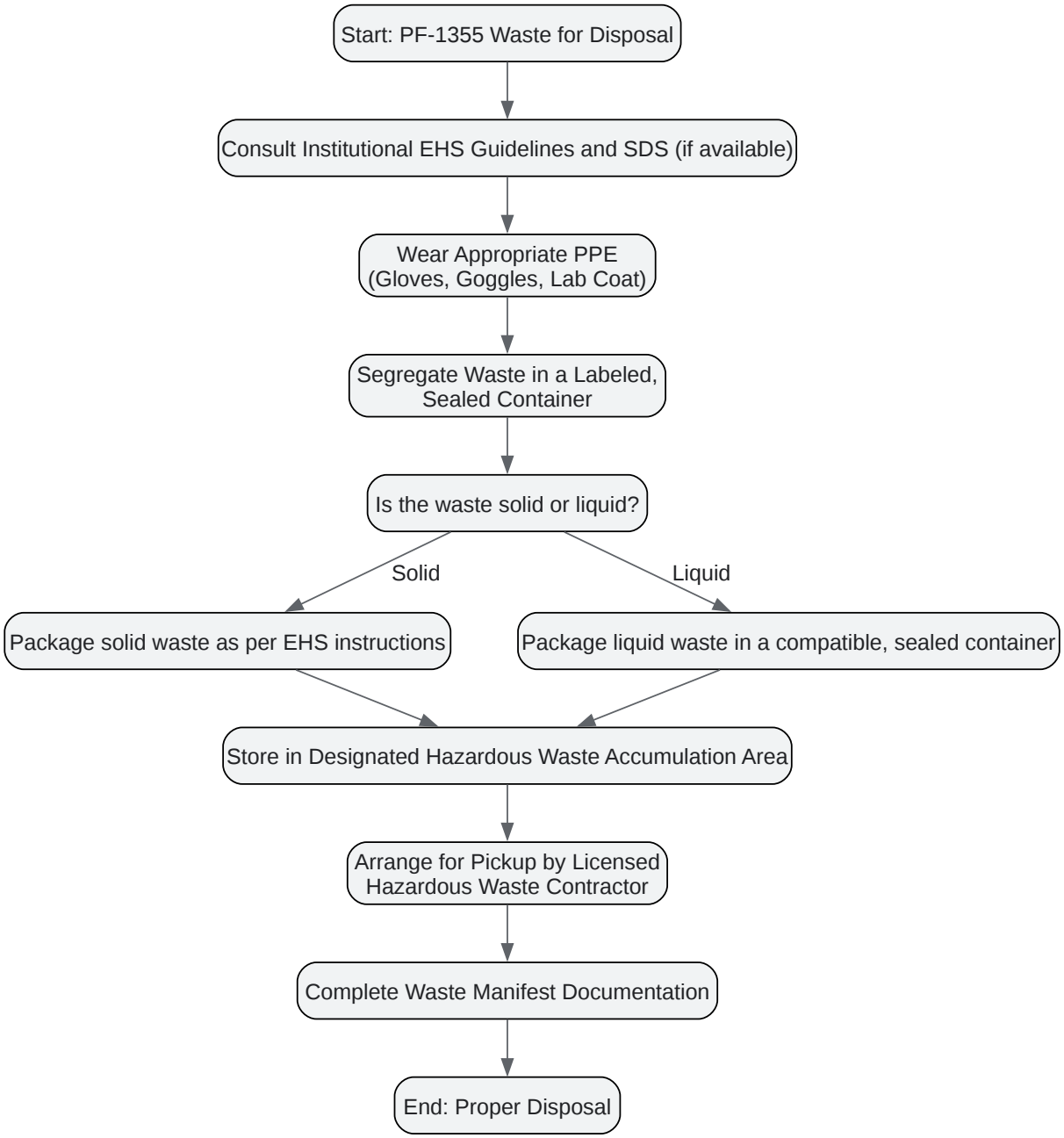
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- Never dispose of **PF-1355** down the drain or in regular trash. This can lead to environmental contamination and is a violation of regulations.
- Empty containers that held **PF-1355** should be treated as hazardous waste unless they have been properly decontaminated.

Disposal Decision Workflow

The following diagram illustrates the logical steps to be taken when preparing for the disposal of **PF-1355**.

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PF-1355 Disposal Workflow

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By adhering to these procedures, you contribute to a safe and compliant laboratory environment. Always prioritize safety and consult with your institution's safety experts when in doubt.

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References

- 1. 2-(6-(2,5-dimethoxyphenyl)-4-oxo-2-thioxo-3,4-dihydropyrimidin-1(2H)-yl)acetamide | C14H15N3O4S | CID 71568997 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. merckmillipore.com [merckmillipore.com]
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